Ro 47-3359 stability and storage conditions

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Compound of Interest

Compound Name:	*Ro 47-3359*
CAS No.:	*155144-64-2*
Cat. No.:	*B1679488*

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Technical Support Center: Ro 47-3359

This technical support center provides guidance on the stability and storage of **Ro 47-3359** for researchers, scientists, and drug development professionals. The information is compiled from available data and general laboratory best practices.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Ro 47-3359**?

A1: **Ro 47-3359** is soluble in dimethyl sulfoxide (DMSO). For experimental use, preparing a stock solution in 100% DMSO is recommended.

Q2: How should I prepare a stock solution of **Ro 47-3359**?

A2: To prepare a stock solution, it is recommended to dissolve the solid powder in 100% DMSO to a desired concentration, for instance, 10 mM. Ensure the compound is fully dissolved by vortexing. For long-term storage of the stock solution, it is advisable to aliquot it into smaller volumes to avoid repeated freeze-thaw cycles.

Q3: Can I store **Ro 47-3359** in an aqueous solution?

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A3: There is limited public data on the stability of **Ro 47-3359** in aqueous solutions. It is generally recommended to prepare aqueous dilutions from a DMSO stock solution immediately before use. The stability of the compound in your specific aqueous buffer should be validated for your experimental timeframe.

Q4: Is **Ro 47-3359** sensitive to light?

A4: While specific photostability data is not readily available, general recommendations for similar compounds suggest protecting them from light. Therefore, it is best practice to store both the solid compound and its solutions in the dark, for example, by using amber vials or by wrapping containers in aluminum foil.

Q5: What are the known degradation pathways for **Ro 47-3359**?

A5: Specific degradation pathways for **Ro 47-3359** have not been detailed in publicly available literature. To minimize potential degradation, follow the recommended storage and handling conditions.

Troubleshooting Guide

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Issue	Possible Cause	Suggested Solution
Compound will not dissolve in DMSO.	Insufficient solvent or vortexing.	Increase the volume of DMSO or continue vortexing. Gentle warming (e.g., to 37°C) may be attempted, but the effect on stability should be considered.
Compound has degraded due to improper storage.	If the compound has been stored outside of the recommended conditions, it may have degraded. It is advisable to use a fresh vial of the compound.	
Inconsistent experimental results.	Degradation of stock solution.	Repeated freeze-thaw cycles can lead to degradation. Prepare fresh dilutions from a new aliquot of the stock solution for each experiment.
Instability in aqueous experimental buffer.	The compound may not be stable in your aqueous buffer for the duration of the experiment. Perform a time-course experiment to assess the stability of Ro 47-3359 in your specific buffer.	
Precipitation observed in aqueous solution.	Low aqueous solubility.	Ro 47-3359 has limited solubility in aqueous solutions. Ensure the final concentration of DMSO in your aqueous solution is sufficient to maintain solubility, or reduce the final concentration of the compound.

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Data Presentation

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Conditions
Solid Powder	0 - 4°C	Short-term (days to weeks)	Dry, dark
Solid Powder	-20°C	Long-term (months to years)	Dry, dark
DMSO Stock Solution	-20°C or -80°C	Long-term	Aliquoted, protected from light

Table 2: Solubility Information

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Aqueous Buffers	Limited data available; likely low solubility

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

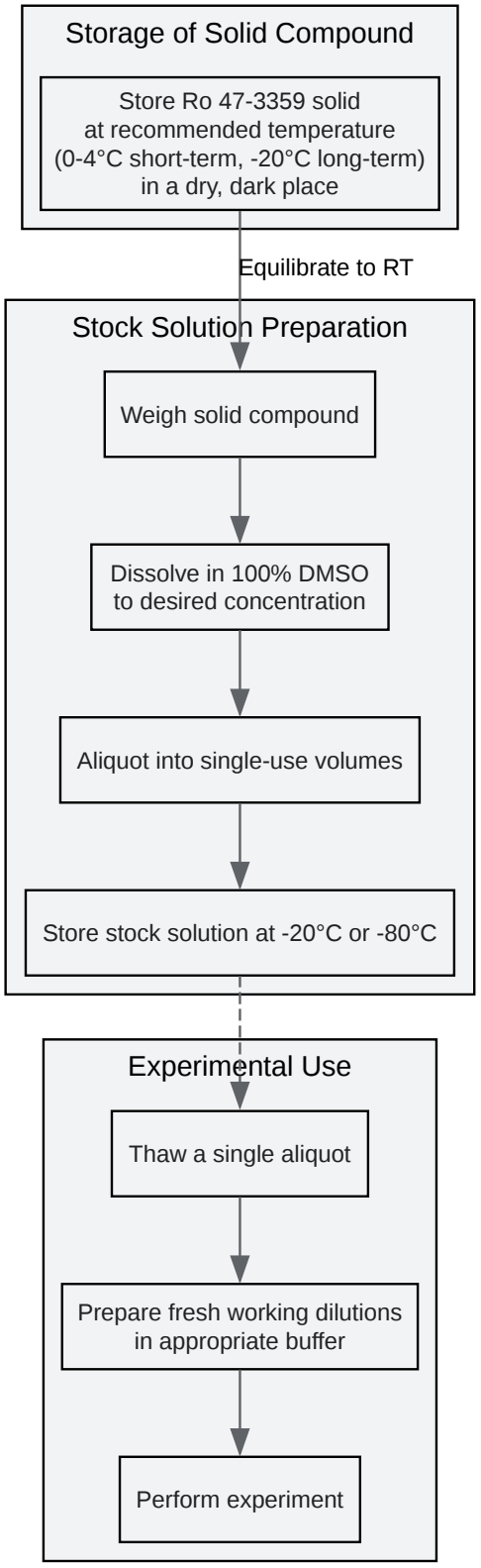
- Materials:
  - **Ro 47-3359** solid powder
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
- Procedure:

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1. Allow the vial of **Ro 47-3359** solid powder to equilibrate to room temperature before opening to prevent condensation.
2. Weigh the desired amount of **Ro 47-3359** powder in a sterile microcentrifuge tube.
3. Calculate the required volume of DMSO to achieve a 10 mM concentration (Molecular Weight of **Ro 47-3359**: 380.38 g/mol).
4. Add the calculated volume of DMSO to the tube containing the powder.
5. Vortex the solution until the powder is completely dissolved.
6. For long-term storage, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
7. Store the aliquots at -20°C or -80°C, protected from light.

Visualizations

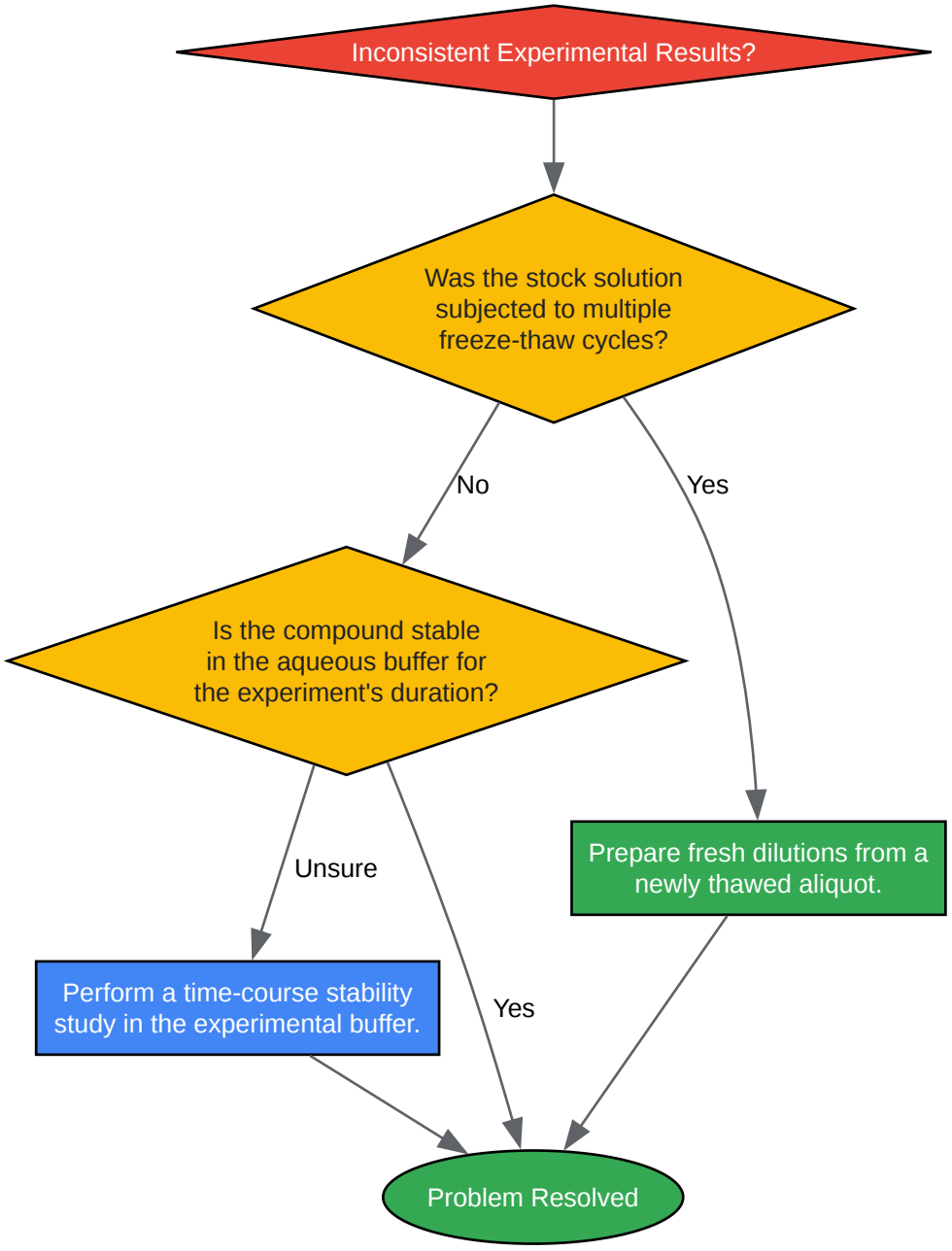
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Caption: General workflow for handling and preparing **Ro 47-3359** for experiments.

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Caption: Troubleshooting logic for inconsistent experimental results with **Ro 47-3359**.

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Contact our Ph.D. Support Team for a compatibility check

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